

Chiral Synthesis of Uvarigranol C Key Intermediates: Application Notes and Protocols

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Compound of Interest

Compound Name: Uvarigranol C

Cat. No.: B168965

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This document provides detailed application notes and protocols for the chiral synthesis of key intermediates of **Uvarigranol C**, a natural product with potential therapeutic applications. The synthesis of these complex molecules requires precise stereochemical control, which is addressed through the methodologies outlined below.

Introduction

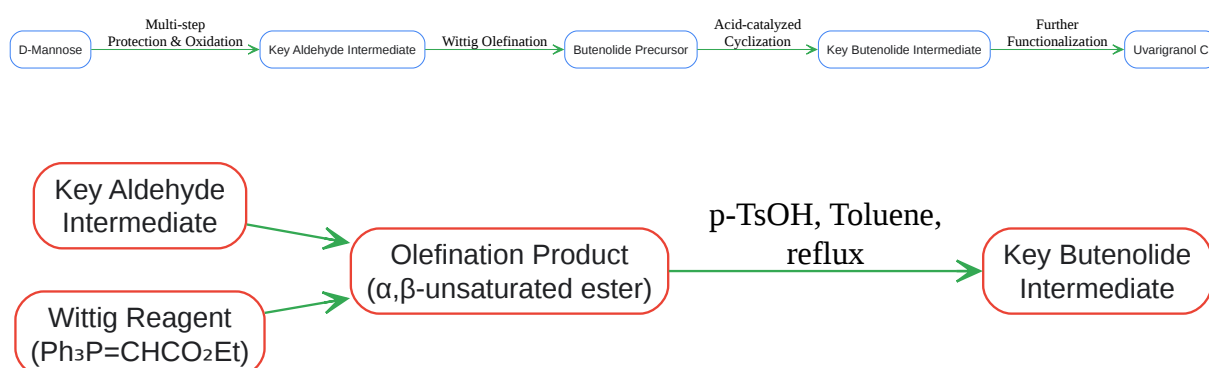
Uvarigranol C is a member of the styryllactone family of natural products, which are characterized by a butenolide core structure. The stereoselective synthesis of **Uvarigranol C** and its analogues is of significant interest due to their potential biological activities. A key challenge in the synthesis of **Uvarigranol C** lies in the stereocontrolled construction of its chiral centers. This document details a synthetic strategy commencing from the readily available chiral pool starting material, D-mannose, to afford key intermediates on the path to **Uvarigranol C**.

Synthetic Strategy Overview

The overall synthetic approach involves the transformation of D-mannose into a key butenolide intermediate through a series of stereoselective reactions. This butenolide serves as a crucial building block for the subsequent elaboration to **Uvarigranol C**. The key phases of the synthesis are:

- Synthesis of a D-Mannose-Derived Key Aldehyde: Modification of D-mannose to a suitable aldehyde intermediate.
- Stereoselective Formation of a Butenolide Precursor: A Wittig-type olefination followed by cyclization to construct the butenolide ring.
- Elaboration of the Butenolide Intermediate: Further functionalization of the butenolide core to introduce the necessary substituents for the final **Uvarigranol C** structure.

The logical flow of this synthetic strategy is depicted in the following diagram:



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